

Application Notes and Protocols for SM-2470 In Vivo Models

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Compound of Interest

Compound Name: SM-2470

Cat. No.: B1209344

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Introduction

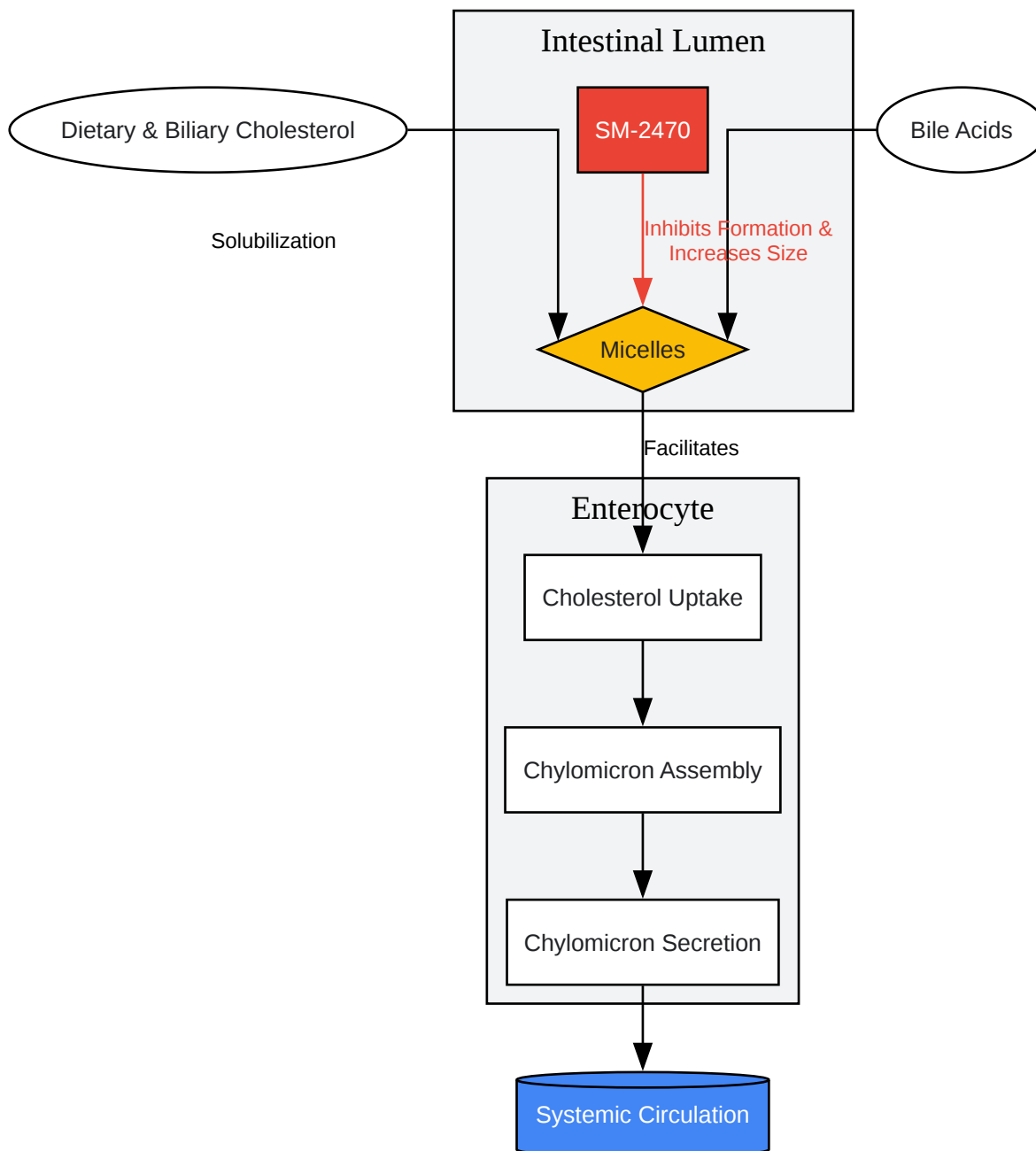
SM-2470 is a novel quinazoline derivative with demonstrated antihypertensive and hypocholesterolemic properties. Its full chemical name is 4-amino-2-(4-[bicyclo(2,2,2)oct-2-ene-5-carbonyl]-1-piperazinyl)-6,7-dimethoxyquinazoline.[1] In vivo studies have elucidated its mechanism of action, highlighting its potential in cardiovascular research. These application notes provide detailed protocols for utilizing **SM-2470** in preclinical in vivo models to investigate its effects on cholesterol metabolism.

Mechanism of Action

SM-2470 primarily functions by inhibiting the intestinal absorption of cholesterol.[1] This effect is believed to be achieved through the reduction of cholesterol solubilization within the gut micelles. The compound has been observed to inhibit the formation of micelles in vitro and increase the distribution of larger-sized micelles, a characteristic shared with other cholesterol absorption inhibitors like plant sterols.[1] This mechanism leads to a significant reduction in total serum cholesterol, as well as very low-density lipoprotein (VLDL) and low-density lipoprotein (LDL) cholesterol levels.[1]

Signaling Pathway

The following diagram illustrates the proposed mechanism of action for **SM-2470** in reducing cholesterol absorption.



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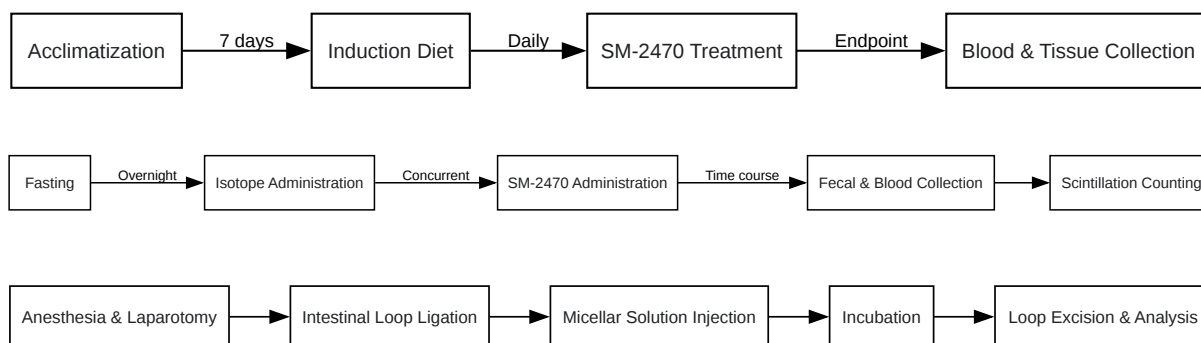
Caption: Proposed mechanism of **SM-2470** on cholesterol absorption.

Experimental Protocols

Hypercholesterolemic Rat Model

This protocol describes the induction of hypercholesterolemia in rats to study the efficacy of **SM-2470**.

Workflow:



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References

- 1. Influence of the new antihypertensive drug, SM-2470 (a quinazoline derivative), on cholesterol metabolism in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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